

Application Notes and Protocols for ACP-105 in Neuroprotection Studies

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Compound of Interest

Compound Name: ACP-105

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Introduction

ACP-105 is a non-steroidal, selective androgen receptor modulator (SARM) that has demonstrated potential as a neuroprotective agent in various rodent models of neurological disease and injury. Unlike traditional androgens, **ACP-105** exhibits tissue-selective activity, which may offer a more favorable safety profile. Its ability to cross the blood-brain barrier allows for direct action within the central nervous system.^[1] Research suggests that **ACP-105** exerts its neuroprotective effects through multiple mechanisms, including the modulation of amyloid-beta (A β) pathology, enhancement of neuronal survival pathways, and reduction of anxiety-like behaviors. These application notes provide a comprehensive overview of the use of **ACP-105** in preclinical neuroprotection studies, including detailed experimental protocols and a summary of key findings.

Data Presentation: Summary of Quantitative Data

The following tables summarize the quantitative data from key studies investigating the neuroprotective effects of **ACP-105** in rodent models.

Table 1: **ACP-105** Dosing and Administration in Rodent Models

Rodent Model	Strain	Sex	ACP-105 Dose	Administration Route	Duration	Reference
Alzheimer's Disease (3xTg-AD)	-	Male (gonadectomized)	10 mg/kg	Intraperitoneal (IP) injection	4 and 7 months	[1]
Radiation-Induced Brain Injury	C57Bl/6J	Female	1 mg/kg/day	Alzet minipumps	Started 24 hours post-irradiation	[2]

Table 2: Behavioral Outcomes Following **ACP-105** Treatment

Rodent Model	Behavioral Test	Key Findings	Reference
Alzheimer's Disease (3xTg-AD)	Elevated Plus Maze	ACP-105 alone decreased anxiety-like behavior.[1]	
Radiation-Induced Brain Injury	Rotarod	Irradiation impaired sensorimotor function in vehicle-treated mice, but not in ACP-105-treated mice.[2][3]	
Radiation-Induced Brain Injury	Cued Fear Conditioning	ACP-105 enhanced cued fear conditioning in both sham-irradiated and irradiated mice.[2]	

Table 3: Molecular and Cellular Outcomes Following **ACP-105** Treatment

Rodent Model	Biomarker	Key Findings	Reference
Alzheimer's Disease (3xTg-AD)	Amyloid- β (A β)	In combination with an ER β agonist, ACP-105 decreased A β levels.[4]	
Alzheimer's Disease (3xTg-AD)	Neprilysin	In combination with an ER β agonist, ACP-105 increased levels of the A β -degrading enzyme neprilysin.[4]	
Radiation-Induced Brain Injury	MAP-2	In sham-irradiated mice, ACP-105 reduced MAP-2 immunoreactivity in the sensorimotor cortex and showed a trend towards increased MAP-2 in the entorhinal cortex. [3][5]	

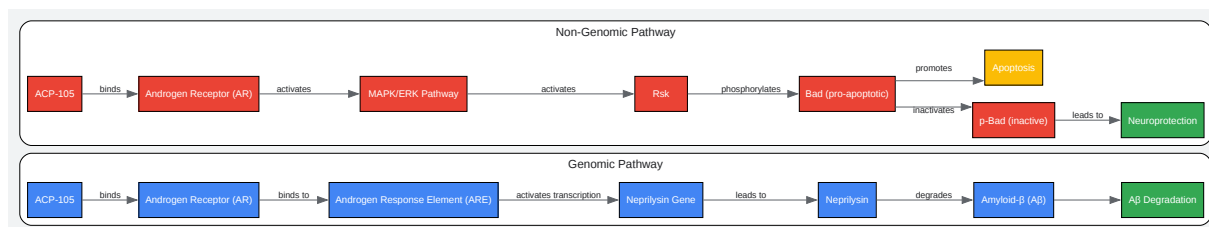
Signaling Pathways

ACP-105, as a selective androgen receptor (AR) agonist, is believed to exert its neuroprotective effects through both genomic and non-genomic signaling pathways.

Genomic Pathway: In the context of Alzheimer's disease, activation of the AR by **ACP-105** can lead to the upregulation of neprilysin, a key enzyme in the degradation of amyloid-beta (A β). [6] This genomic action involves the binding of the **ACP-105-AR** complex to androgen response elements (AREs) on the neprilysin gene promoter, thereby increasing its transcription and translation. [7]

Non-Genomic Pathway: **ACP-105** may also promote neuronal survival through rapid, non-genomic signaling. AR activation can initiate the mitogen-activated protein kinase (MAPK)/extracellular signal-regulated kinase (ERK) pathway. [7][8][9] This leads to the

downstream phosphorylation and activation of ribosomal S6 kinase (Rsk), which in turn phosphorylates and inactivates the pro-apoptotic protein Bad, thus inhibiting apoptosis.[7][8][9]



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Proposed signaling pathways of **ACP-105**'s neuroprotective action.

Experimental Protocols

ACP-105 Administration in Rodents

This protocol is a general guideline and should be adapted based on the specific experimental design.

a. Intraperitoneal (IP) Injection

- Preparation of **ACP-105** Solution: Dissolve **ACP-105** in a vehicle suitable for IP injection (e.g., a solution of 10% Tween 80 in saline). The final concentration should be calculated to deliver the desired dose (e.g., 10 mg/kg) in an appropriate injection volume (typically 5-10 ml/kg for mice).
- Animal Handling: Gently restrain the mouse, exposing the abdomen.
- Injection: Insert a 25-27 gauge needle into the lower right or left quadrant of the abdomen, avoiding the midline to prevent damage to the bladder or cecum. Inject the **ACP-105** solution

slowly.

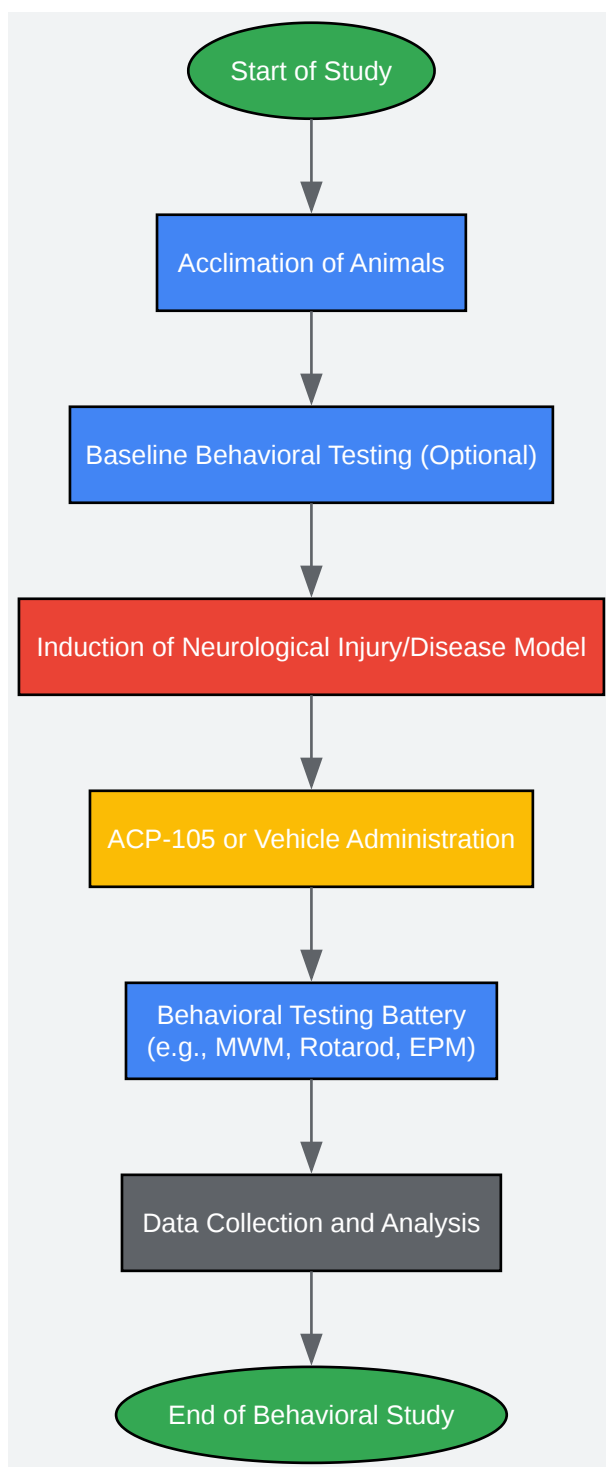
- Monitoring: Monitor the animal for any signs of distress post-injection.

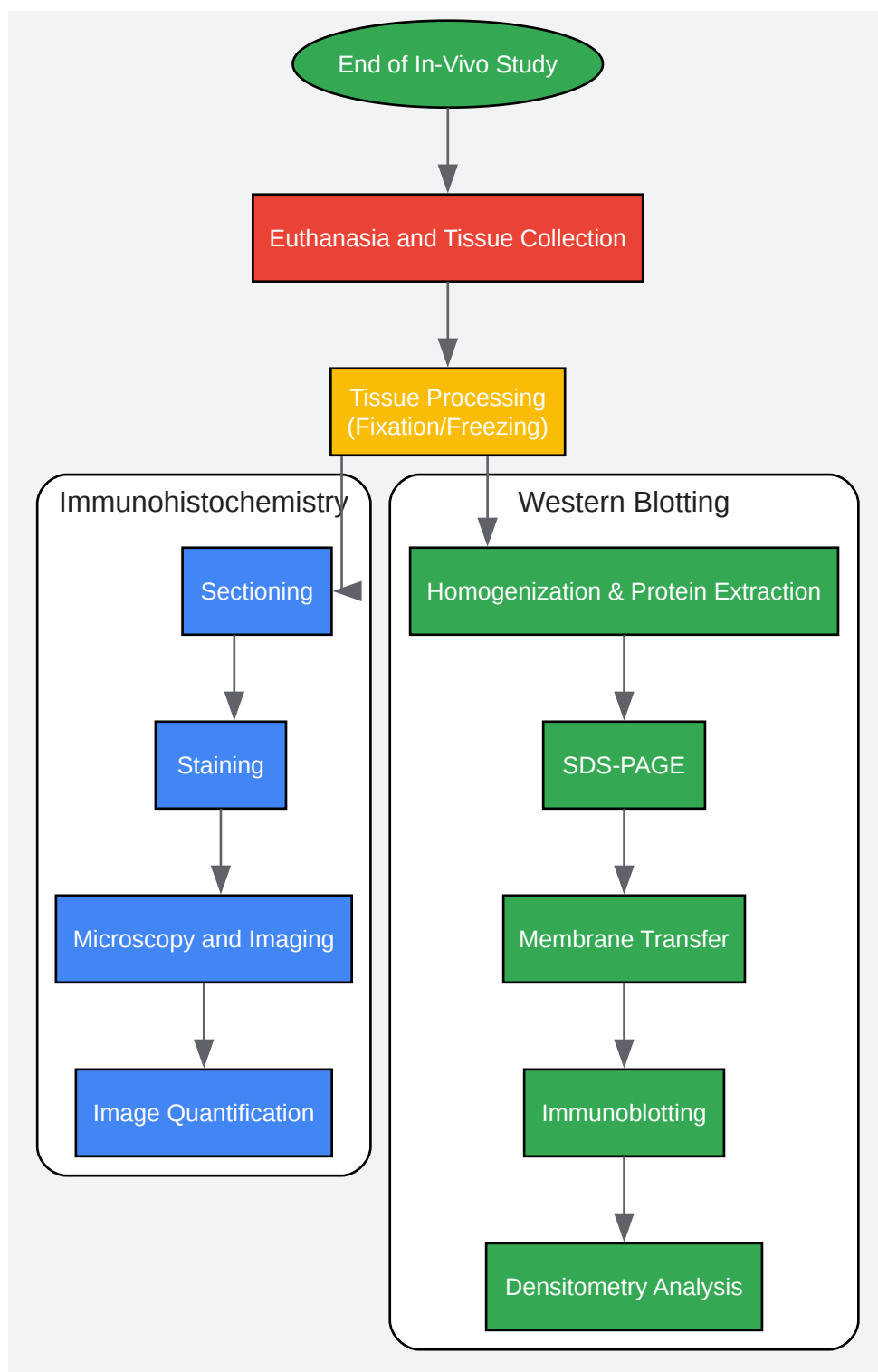
b. Administration via Alzet Osmotic Minipumps

- Pump Preparation: Following the manufacturer's instructions, fill the Alzet minipumps with the **ACP-105** solution (e.g., 1 mg/kg/day in 10% Tween 80 in saline).
- Surgical Implantation: Anesthetize the mouse. Make a small subcutaneous incision on the back, between the shoulder blades.
- Pump Insertion: Insert the filled minipump into the subcutaneous pocket.
- Wound Closure: Close the incision with sutures or wound clips.
- Post-operative Care: Provide appropriate post-operative care, including analgesics and monitoring for signs of infection or discomfort.

Behavioral Testing

The following diagram illustrates a typical workflow for behavioral testing in a neuroprotection study.





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References

- 1. Neuroprotective pentapeptide CN-105 is associated with reduced sterile inflammation and improved functional outcomes in a traumatic brain injury murine model - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 2. A protocol for quantitative analysis of murine and human amyloid- β 1-40 and 1-42 - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 3. Astrocyte-Mediated Plasticity: Multi-Scale Mechanisms Linking Synaptic Dynamics to Learning and Memory | MDPI [[mdpi.com](https://www.mdpi.com/2076-3417/12/12/3111)]
- 4. Nonsteroidal Selective Androgen Receptor Modulators and Selective Estrogen Receptor β Agonists Moderate Cognitive Deficits and Amyloid- β Levels in a Mouse Model of Alzheimer's Disease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 5. Effects of the SARM ACP-105 on rotorod performance and cued fear conditioning in sham-irradiated and irradiated female mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 6. Androgens regulate neprilysin expression: role in reducing beta-amyloid levels - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 7. Androgen cell signaling pathways involved in neuroprotective actions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 8. Androgens activate mitogen-activated protein kinase signaling: role in neuroprotection - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 9. [researchgate.net](https://www.researchgate.net/publication/311111111) [[researchgate.net](https://www.researchgate.net/publication/311111111)]
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